

Sodium Sulfanilate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Sodium sulfanilate

Cat. No.: B1324449

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An in-depth exploration of the chemical structure, properties, and multifaceted applications of **sodium sulfanilate**, a key intermediate in synthetic chemistry and material science.

Introduction

Sodium sulfanilate, the sodium salt of sulfanilic acid, is an organic compound of significant interest in various scientific and industrial domains. Its versatile chemical nature, stemming from the presence of both an amino group and a sulfonic acid salt, makes it a valuable building block in the synthesis of a wide array of chemical entities. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and key applications of **sodium sulfanilate**, with a particular focus on its relevance to researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identification

Sodium sulfanilate is an aromatic organic compound. The structure consists of a benzene ring substituted with an amino group ($-NH_2$) and a sodium sulfonate group ($-SO_3Na$) at the para position (positions 1 and 4). It exists in both anhydrous and dihydrate forms.

Caption: 2D Chemical Structure of **Sodium Sulfanilate**.

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **sodium sulfanilate** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value
IUPAC Name	sodium 4-aminobenzenesulfonate
Synonyms	Sodium 4-aminobenzenesulphonate, Sodium p-anilinesulfonate
CAS Number	515-74-2 (anhydrous), 6106-22-5 (dihydrate)
Molecular Formula	C ₆ H ₆ NNaO ₃ S (anhydrous), C ₆ H ₁₀ NNaO ₅ S (dihydrate)
Molecular Weight	195.17 g/mol (anhydrous), 231.20 g/mol (dihydrate)
Appearance	White to off-white crystalline powder
Solubility	Soluble in water (170 g/L for dihydrate)
Melting Point	>300 °C (decomposes)
SMILES	<chem>C1=CC(=CC=C1N)S(=O)(=O)[O-].[Na+]</chem>

Key Applications in Research and Development

Sodium sulfanilate serves as a versatile intermediate and reagent in several areas of chemical synthesis and analysis.

Synthesis of Azo Dyes

One of the most prominent applications of **sodium sulfanilate** is in the synthesis of azo dyes. The primary amino group can be readily diazotized to form a diazonium salt. This salt then acts as an electrophile in an azo coupling reaction with an electron-rich coupling partner, such as a phenol or an aniline derivative, to form an azo compound. These compounds are characterized by the presence of a nitrogen-nitrogen double bond (-N=N-) and are often intensely colored.

Caption: General workflow for the synthesis of an azo dye starting from **sodium sulfanilate**.

Intermediate in the Synthesis of Sulfonamides

Sodium sulfanilate is a key precursor in the synthesis of various sulfonamides, a class of compounds with significant therapeutic applications, including antibacterial and antiviral agents. The sulfonate group can be converted to a sulfonyl chloride, which then reacts with amines to form the corresponding sulfonamide.

Caption: Logical relationship illustrating the role of **sodium sulfanilate** as an intermediate in the synthesis of sulfonamides.

Analytical Reagent: The Griess Test

Sodium sulfanilate is a crucial component of the Griess reagent, which is used for the colorimetric determination of nitrite ions in various samples, including water and biological fluids. In the Griess test, the sample is first treated with sulfanilamide (or a derivative like **sodium sulfanilate**) under acidic conditions to form a diazonium salt. This intermediate then couples with N-(1-Naphthyl)ethylenediamine dihydrochloride to produce a colored azo dye, the intensity of which is proportional to the nitrite concentration.

Precursor for Nonlinear Optical (NLO) Materials

The dihydrate form of **sodium sulfanilate** has garnered interest in the field of materials science for its nonlinear optical (NLO) properties. Single crystals of **sodium sulfanilate** dihydrate can be grown and exhibit second-harmonic generation (SHG), a property that is valuable in laser technology and optoelectronics.

Table of Nonlinear Optical Properties of **Sodium Sulfanilate** Dihydrate (SSDH) Crystals

Property	Value
Crystal System	Orthorhombic
Optical Band Gap	Approximately 5.23 eV
Photoluminescence Peak	~485 nm (blue-green emission)
Thermal Diffusivity	~0.7985 x 10 ⁻⁶ m ² /s

Experimental Protocols

Detailed Methodology for the Synthesis of an Azo Dye (Methyl Orange)

This protocol outlines the synthesis of Methyl Orange, a common pH indicator, using **sodium sulfanilate**.

Materials:

- **Sodium sulfanilate**
- Sodium nitrite (NaNO_2)
- Concentrated Hydrochloric acid (HCl)
- N,N-dimethylaniline
- Sodium hydroxide (NaOH) solution (10%)
- Ice
- Distilled water

Procedure:

- Diazotization of **Sodium Sulfanilate**:
 - In a beaker, dissolve a specific molar equivalent of **sodium sulfanilate** in distilled water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a concentrated solution of hydrochloric acid while maintaining the low temperature.
 - In a separate beaker, dissolve a slight molar excess of sodium nitrite in cold distilled water.
 - Add the sodium nitrite solution dropwise to the cold acidic solution of **sodium sulfanilate** with constant stirring. Maintain the temperature below 5 °C throughout the addition. This

forms the diazonium salt solution.

- Azo Coupling:
 - In a separate flask, dissolve an equimolar amount of N,N-dimethylaniline in a dilute solution of hydrochloric acid.
 - Cool this solution in an ice bath.
 - Slowly add the cold diazonium salt solution to the N,N-dimethylaniline solution with vigorous stirring. A colored precipitate of the azo dye (Helianthin) should form.
- Isolation and Purification:
 - After the addition is complete, continue stirring the mixture in the ice bath for 30 minutes.
 - Slowly add a 10% sodium hydroxide solution until the mixture is alkaline. The color of the precipitate will change to the characteristic orange of Methyl Orange.
 - Collect the precipitate by vacuum filtration and wash it with cold distilled water.
 - The crude product can be recrystallized from hot water to obtain purified Methyl Orange.

Detailed Methodology for the Griess Test for Nitrite Determination

This protocol provides a general procedure for the colorimetric quantification of nitrite ions.

Materials:

- Sample containing nitrite
- Griess Reagent A: Sulfanilamide (or **sodium sulfanilate**) solution in an acidic medium (e.g., phosphoric acid or hydrochloric acid).
- Griess Reagent B: N-(1-Naphthyl)ethylenediamine dihydrochloride solution in distilled water.
- Nitrite standard solutions for calibration curve.

- Spectrophotometer.

Procedure:

- Sample Preparation:
 - Prepare a series of nitrite standard solutions of known concentrations.
 - Prepare the unknown sample. If necessary, dilute the sample to bring the nitrite concentration within the linear range of the assay.
- Reaction:
 - To a specific volume of the standard or unknown sample in a test tube or microplate well, add an equal volume of Griess Reagent A.
 - Mix and allow the reaction to proceed for 5-10 minutes at room temperature, protected from light.
 - Add an equal volume of Griess Reagent B to the mixture.
 - Mix and incubate for a further 5-10 minutes at room temperature, protected from light. A pink to magenta color will develop in the presence of nitrite.
- Measurement and Quantification:
 - Measure the absorbance of the solutions at the wavelength of maximum absorbance for the azo dye (typically around 540 nm) using a spectrophotometer.
 - Construct a calibration curve by plotting the absorbance of the nitrite standards against their known concentrations.
 - Determine the concentration of nitrite in the unknown sample by interpolating its absorbance on the calibration curve.

Conclusion

Sodium sulfanilate is a cornerstone chemical with broad utility in both fundamental research and industrial applications. Its straightforward synthesis and reactive nature make it an indispensable precursor for a vast number of organic compounds, including commercially important dyes and life-saving pharmaceuticals. The growing interest in its solid-state properties for applications in nonlinear optics further underscores the continued relevance of this versatile molecule in advancing various fields of science and technology. For researchers and professionals in drug development, a thorough understanding of the chemistry and applications of **sodium sulfanilate** is essential for the design and synthesis of novel therapeutic agents and functional materials.

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